

An In-depth Technical Guide to the Chemical Properties of 1-BROMONONANE-D19

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1-BROMONONANE-D19**

Cat. No.: **B1148699**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **1-BROMONONANE-D19**, a deuterated analog of 1-bromononane. This isotopically labeled compound serves as a valuable tool in various research and development applications, particularly in mechanistic studies, as an internal standard, and in the synthesis of complex deuterated molecules.

Core Chemical and Physical Properties

1-BROMONONANE-D19 is a saturated alkyl halide where all 19 hydrogen atoms have been replaced with deuterium. This isotopic substitution imparts a higher molecular weight compared to its non-deuterated counterpart, a feature that is critical for its use in mass spectrometry-based applications. While specific experimental data for the deuterated compound is not readily available in public literature, the physical properties of 1-bromononane can be used as a close approximation. The introduction of deuterium typically has a minor effect on bulk physical properties such as boiling point and density.

Table 1: General and Physical Properties of **1-BROMONONANE-D19** and its Non-Deuterated Analog

Property	1-BROMONONANE-D19	1-bromononane (for comparison)
Molecular Formula	C ₉ D ₁₉ Br	C ₉ H ₁₉ Br
Molecular Weight	226.27 g/mol [1][2]	207.15 g/mol
CAS Number	1219805-90-9[2][3]	693-58-3[4]
Appearance	Expected to be a clear, colorless liquid	Clear, colorless liquid[5]
Boiling Point	No data available	201 °C (lit.)[4][5]
Density	No data available	1.084 g/mL at 25 °C (lit.)
Refractive Index	No data available	n _{20/D} 1.454 (lit.)
Isotopic Purity	>98 atom % D	N/A

Spectroscopic Properties

The primary difference in the spectroscopic properties of **1-BROMONONANE-D19** compared to 1-bromonane arises from the substitution of hydrogen with deuterium.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ¹H NMR: In a ¹H NMR spectrum of **1-BROMONONANE-D19**, the characteristic signals for the alkyl protons of 1-bromononane would be absent. Any residual signals would indicate incomplete deuteration.
- ²H NMR: A ²H (Deuterium) NMR spectrum would show signals corresponding to the different deuterated positions in the molecule.
- ¹³C NMR: The ¹³C NMR spectrum would be similar to that of 1-bromononane, but the signals for deuterated carbons would appear as multiplets due to C-D coupling and would have a slight upfield shift.

Mass Spectrometry (MS):

The mass spectrum of **1-BROMONONANE-D19** is significantly different from its non-deuterated analog due to the mass increase from deuterium substitution. The molecular ion peak would be observed at m/z 226, corresponding to $[C_9D_{19}^{79}Br]^+$, and at m/z 228 for $[C_9D_{19}^{81}Br]^+$, reflecting the natural isotopic abundance of bromine. The fragmentation pattern would show losses of deuterated alkyl fragments.

Experimental Protocols

The synthesis of **1-BROMONONANE-D19** is typically achieved through a two-step process starting from nonanoic acid.

Step 1: Perdeuteration of Nonanoic Acid to Nonanoic Acid-d₁₇

A common method for the deuteration of carboxylic acids is through H/D exchange using a deuterium source like D₂O and a catalyst.

- Materials: Nonanoic acid, Deuterium oxide (D₂O), Platinum on carbon (Pt/C) catalyst.
- Procedure:
 - Nonanoic acid is mixed with D₂O and a catalytic amount of Pt/C in a high-pressure reactor.
 - The reactor is sealed and heated to a high temperature (e.g., 200-250 °C) for an extended period.
 - The progress of the deuteration can be monitored by taking aliquots and analyzing them by NMR or MS.
 - Upon completion, the catalyst is filtered off, and the deuterated nonanoic acid-d₁₇ is isolated.

Step 2: Conversion of Nonanoic Acid-d₁₇ to **1-BROMONONANE-D19**

The conversion of a carboxylic acid to an alkyl bromide can be achieved via several methods, such as the Hunsdiecker reaction or by reduction to the alcohol followed by bromination. A common laboratory-scale method involves the reduction of the carboxylic acid to the corresponding alcohol, followed by reaction with a brominating agent.

- Materials: Nonanoic acid-d₁₇, Lithium aluminum deuteride (LiAlD₄) or another suitable reducing agent, a brominating agent such as Phosphorus tribromide (PBr₃) or Hydrobromic acid (HBr).
- Procedure (via alcohol):
 - The deuterated nonanoic acid-d₁₇ is reduced to 1-nonanol-d₁₉ using a powerful reducing agent like LiAlD₄ in an anhydrous ether solvent. The use of LiAlD₄ ensures the deuteration of the carboxyl group to a CD₂OH group.
 - The resulting 1-nonanol-d₁₉ is then treated with a brominating agent. For example, reaction with PBr₃ in a suitable solvent will replace the hydroxyl group with a bromine atom to yield **1-BROMONONANE-D19**.
 - The crude product is then purified by distillation or chromatography.

Purification and Analysis:

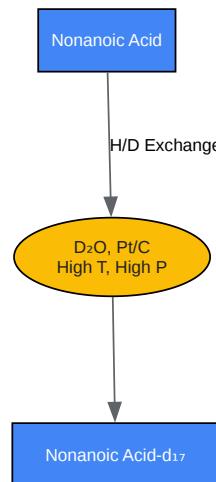
Purification of **1-BROMONONANE-D19** is typically performed by fractional distillation under reduced pressure. The purity of the final product is assessed by Gas Chromatography (GC) for chemical purity and by Mass Spectrometry (MS) and NMR spectroscopy to confirm the isotopic enrichment.

Mandatory Visualizations

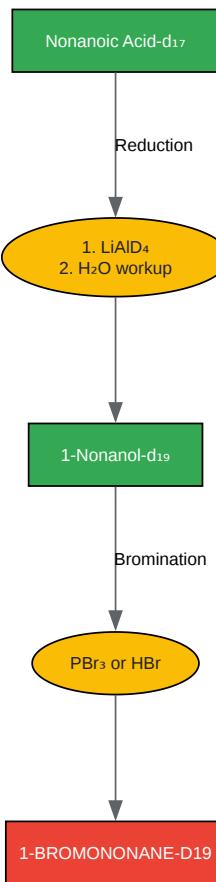
The synthesis of **1-BROMONONANE-D19** can be visualized as a two-step chemical transformation.

Synthesis Workflow for 1-BROMONONANE-D19

Step 1: Perdeuteration



Step 2: Conversion to Alkyl Bromide

[Click to download full resolution via product page](#)**Caption: Synthetic pathway for 1-BROMONONANE-D19.**

Applications in Research and Drug Development

Deuterated compounds like **1-BROMONONANE-D19** are of significant interest in several areas of scientific research:

- Mechanistic Studies: The kinetic isotope effect, where the C-D bond is stronger and reacts slower than a C-H bond, can be exploited to study reaction mechanisms. By selectively placing deuterium atoms at specific positions, researchers can determine whether a particular C-H bond is broken in the rate-determining step of a reaction.
- Metabolic Studies: In drug development, deuteration of a drug molecule can alter its metabolic profile. The stronger C-D bond can slow down metabolism by cytochrome P450 enzymes, potentially leading to improved pharmacokinetic properties such as a longer half-life. **1-BROMONONANE-D19** can be used as a building block to synthesize such deuterated drug candidates.
- Internal Standards: Due to its identical chemical properties but different mass, **1-BROMONONANE-D19** is an ideal internal standard for quantitative analysis of 1-bromononane and related compounds by mass spectrometry. It co-elutes with the analyte but is detected at a different mass-to-charge ratio, allowing for accurate quantification.

Safety and Handling

1-BROMONONANE-D19 should be handled with the same precautions as 1-bromonane. It is expected to be a combustible liquid and may cause skin and eye irritation. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Bromononane | C9H19Br | CID 12742 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. cymitquimica.com [cymitquimica.com]
- 3. guidechem.com [guidechem.com]
- 4. guidechem.com [guidechem.com]
- 5. 1-Bromononane(693-58-3)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of 1-BROMONONANE-D19]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1148699#1-bromononane-d19-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com